

Quindecamine Acetate: An Overview of a Sparsely Documented Compound

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Compound of Interest

Compound Name: Quindecamine Acetate

Cat. No.: B10859812

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Introduction

Quindecamine Acetate, also known by its synonym RMI 8090DJ, is a chemical entity with limited available information in the public domain.^[1] This technical overview synthesizes the sparse data available from chemical databases and scientific literature. Despite a comprehensive search, detailed experimental protocols, in-depth pharmacological data, and established signaling pathways associated with **Quindecamine Acetate** remain largely undocumented in accessible scientific resources. This document serves to consolidate the known information and highlight the significant gaps in the current understanding of this compound.

Chemical and Physical Properties

Quindecamine Acetate is the diacetate dihydrate salt of Quindecamine.^[1] The fundamental chemical and physical properties are summarized in the table below, based on data retrieved from publicly available chemical databases.

Property	Value	Source
Molecular Formula	C34H50N4O6	PubChem[1]
Molecular Weight	610.8 g/mol	PubChem[1]
IUPAC Name	acetic acid;N,N'-bis(2-methylquinolin-4-yl)decane-1,10-diamine;dihydrate	PubChem[1]
CAS Number	5714-05-6	PubChem[1]
Synonyms	RMI 8090DJ, Quindecamine acetate [USAN], UNII-5JH93XA08W	PubChem[1]

Table 1: Physicochemical Properties of **Quindecamine Acetate**. This table provides a summary of the key chemical and physical identifiers for **Quindecamine Acetate**.

Biological Activity and Mechanism of Action

Detailed information regarding the biological activity and mechanism of action of **Quindecamine Acetate** is not available in the reviewed scientific literature. While the parent compound, Quindecamine, is listed as a small molecule drug in some databases, specific details on its pharmacological effects, therapeutic use, or the signaling pathways it may modulate are absent.[2]

Searches for experimental studies, clinical trials, or pharmacological evaluations of **Quindecamine Acetate** or RMI 8090DJ did not yield any substantive results. Consequently, no signaling pathways or experimental workflows can be depicted.

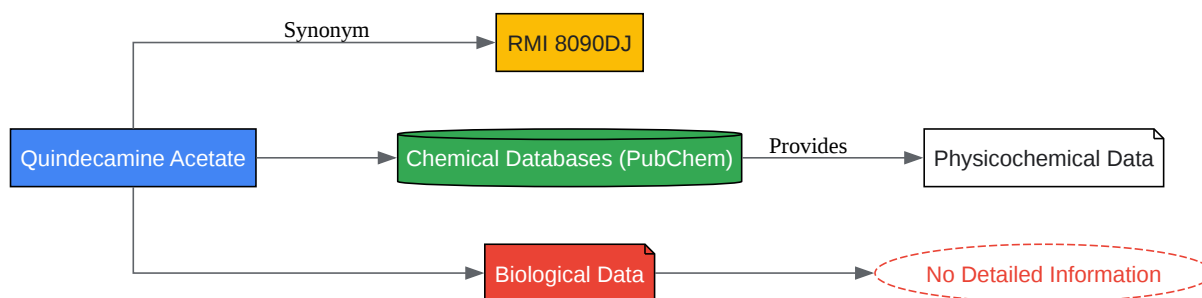
Experimental Protocols

A thorough search for experimental protocols related to the synthesis, analysis, or biological evaluation of **Quindecamine Acetate** did not provide any detailed methodologies. Chemical suppliers may offer the compound for research purposes, but published experimental procedures are not readily accessible.[3]

Logical Relationships and Inferred Information

Given the chemical structure, which features two quinaldine moieties linked by a decamethylene diamine chain, one might speculate on potential biological activities. The quinaldine structure is a component of some compounds with known biological effects. However, without experimental data, any discussion of potential mechanisms or activities of **Quindecamine Acetate** would be purely speculative.

To illustrate the logical relationship between the available information, a simple diagram is provided below.



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References

- 1. Quindecamine Acetate | C₃₄H₅₀N₄O₆ | CID 20055313 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- 3. medchemexpress.com [medchemexpress.com]

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